

# "CAS number 3855-95-6 properties"

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Chloro-1,3-benzothiazole-6-carboxylic acid

Cat. No.: B1369908

[Get Quote](#)

An In-Depth Technical Guide to 3-(Trifluoromethyl)benzoyl Chloride (CAS No. 2251-65-2)

For Researchers, Scientists, and Drug Development Professionals

## Foreword

This technical guide provides a comprehensive overview of 3-(Trifluoromethyl)benzoyl chloride, a pivotal reagent in modern organic synthesis. While the initial inquiry referenced CAS number 3855-95-6, our comprehensive search indicates a likely typographical error, as the chemical properties and applications align with CAS No. 2251-65-2. This document will, therefore, focus on the latter, a compound distinguished by its trifluoromethyl group and its role as a versatile building block in the creation of complex molecules. As a highly reactive acyl chloride, it serves as a cornerstone in the synthesis of a wide array of pharmaceuticals, agrochemicals, and specialty materials. The presence of the trifluoromethyl moiety is of particular significance, as it can impart desirable properties such as enhanced biological activity, lipophilicity, and metabolic stability to the target molecules. This guide will delve into its chemical and physical characteristics, spectroscopic data, synthesis, reactivity, applications, and safety protocols, offering a holistic resource for laboratory professionals.

## Chemical and Physical Properties

3-(Trifluoromethyl)benzoyl chloride is a colorless to light yellow liquid with a pungent odor.<sup>[1][2][3]</sup> Its physical and chemical properties are summarized in the table below, compiled from various chemical suppliers and databases. These properties are crucial for its handling, storage, and application in chemical reactions.

Property	Value	Source(s)
CAS Number	2251-65-2	[2][4][5]
Molecular Formula	C <sub>8</sub> H <sub>4</sub> ClF <sub>3</sub> O	[2][4]
Molecular Weight	208.57 g/mol	[4]
Appearance	Colorless to light yellow clear liquid	[1][2]
Density	1.383 g/mL at 25 °C	[5]
Boiling Point	184-186 °C/750 mmHg	[5]
Refractive Index (n <sub>20/D</sub> )	1.477	[5]
Flash Point	113 °C (235.4 °F) - closed cup	
Solubility	Sparingly soluble in water	[2]
Storage Temperature	Room temperature, under nitrogen	[5]

## Spectroscopic Data

Spectroscopic analysis is fundamental for the verification of the identity and purity of 3-(Trifluoromethyl)benzoyl chloride.

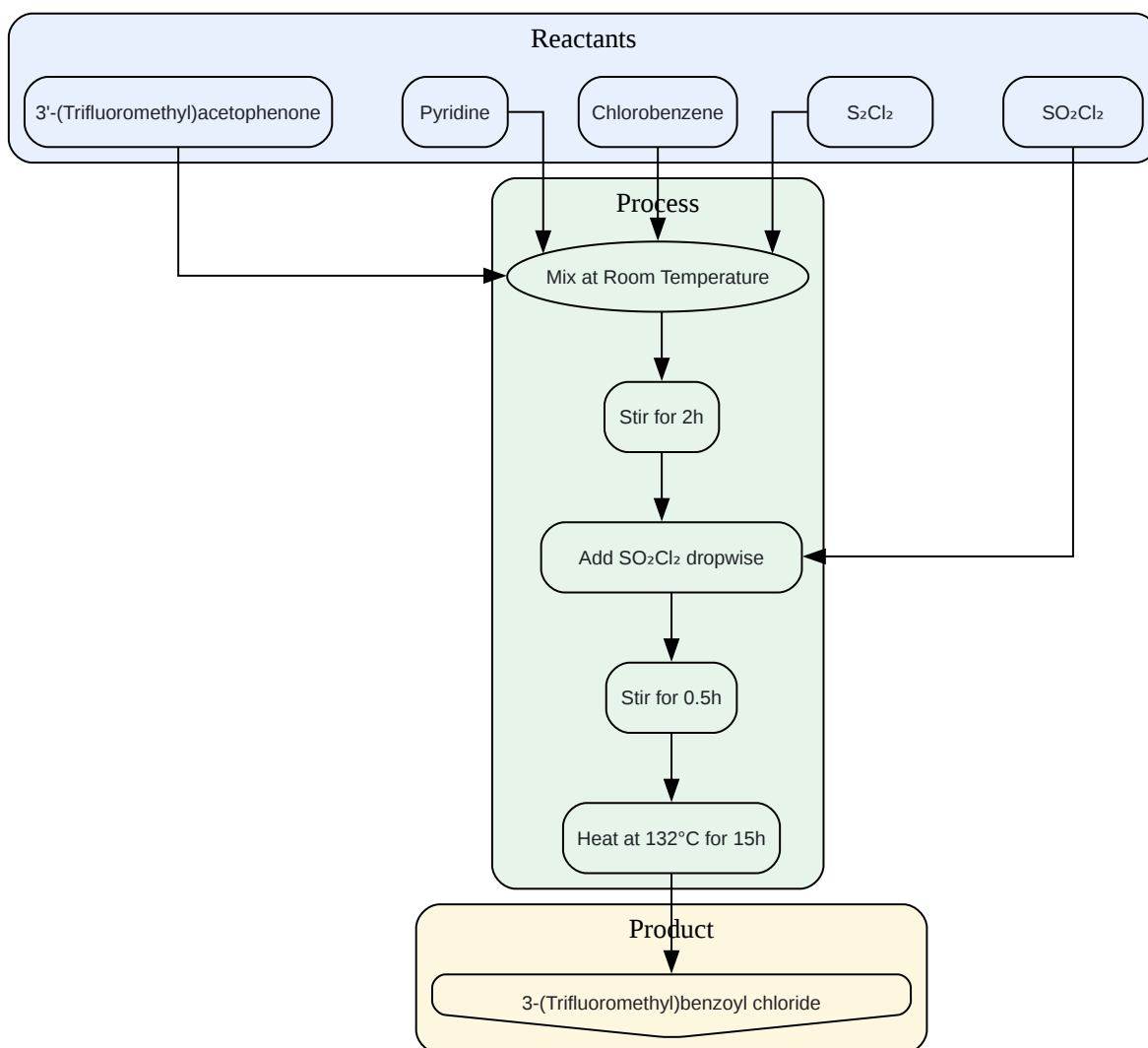
- <sup>1</sup>H NMR (400 MHz, CDCl<sub>3</sub>):** The proton NMR spectrum is characterized by signals in the aromatic region. A typical spectrum would show peaks at  $\delta$  = 8.29 (s, 1H), 8.19 (d, J = 8 Hz, 1H), 7.83 (d, J = 8 Hz, 1H), and 7.55 (t, J = 8 Hz, 1H).[4]
- Mass Spectrometry (MS):** Mass spectral data is available for this compound, which is crucial for confirming its molecular weight and fragmentation pattern.[6]
- Infrared Spectroscopy (IR):** The IR spectrum provides information about the functional groups present in the molecule.[6]

## Synthesis and Mechanism of Reactivity

## Synthesis

3-(Trifluoromethyl)benzoyl chloride can be synthesized from 3'-(trifluoromethyl)acetophenone. One documented method involves the reaction with sulfuryl chloride ( $\text{SO}_2\text{Cl}_2$ ) and sulfur monochloride ( $\text{S}_2\text{Cl}_2$ ) in the presence of pyridine and chlorobenzene.<sup>[4]</sup>

An illustrative workflow for a laboratory-scale synthesis is presented below:



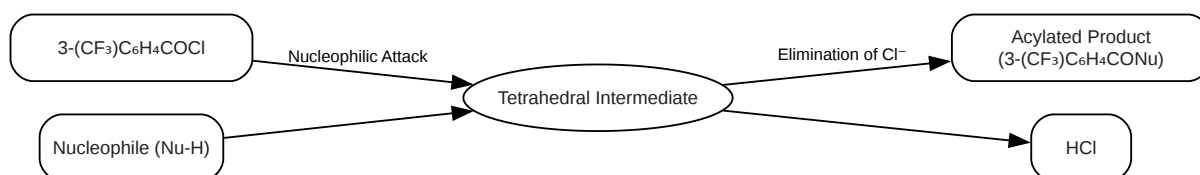
[Click to download full resolution via product page](#)

Caption: Synthesis workflow for 3-(Trifluoromethyl)benzoyl chloride.

## Mechanism of Reactivity

As an acyl chloride, 3-(Trifluoromethyl)benzoyl chloride is a potent electrophile. The carbon atom of the carbonyl group is highly susceptible to nucleophilic attack due to the electron-withdrawing effects of both the chlorine atom and the trifluoromethyl group on the benzene ring. This reactivity makes it an excellent acylating agent for a variety of nucleophiles, including alcohols, amines, and arenes, to form esters, amides, and ketones, respectively.[7]

The general mechanism for acylation is depicted below:



[Click to download full resolution via product page](#)

Caption: General mechanism of acylation using 3-(Trifluoromethyl)benzoyl chloride.

## Applications in Research and Development

The unique properties conferred by the trifluoromethyl group make this compound a valuable intermediate in several high-value chemical industries.

### Pharmaceutical Synthesis

In the pharmaceutical sector, 3-(Trifluoromethyl)benzoyl chloride is a key building block for active pharmaceutical ingredients (APIs). The incorporation of the CF<sub>3</sub> group can significantly enhance a drug candidate's efficacy, metabolic stability, and absorption, distribution, metabolism, and excretion (ADME) profile.[7]

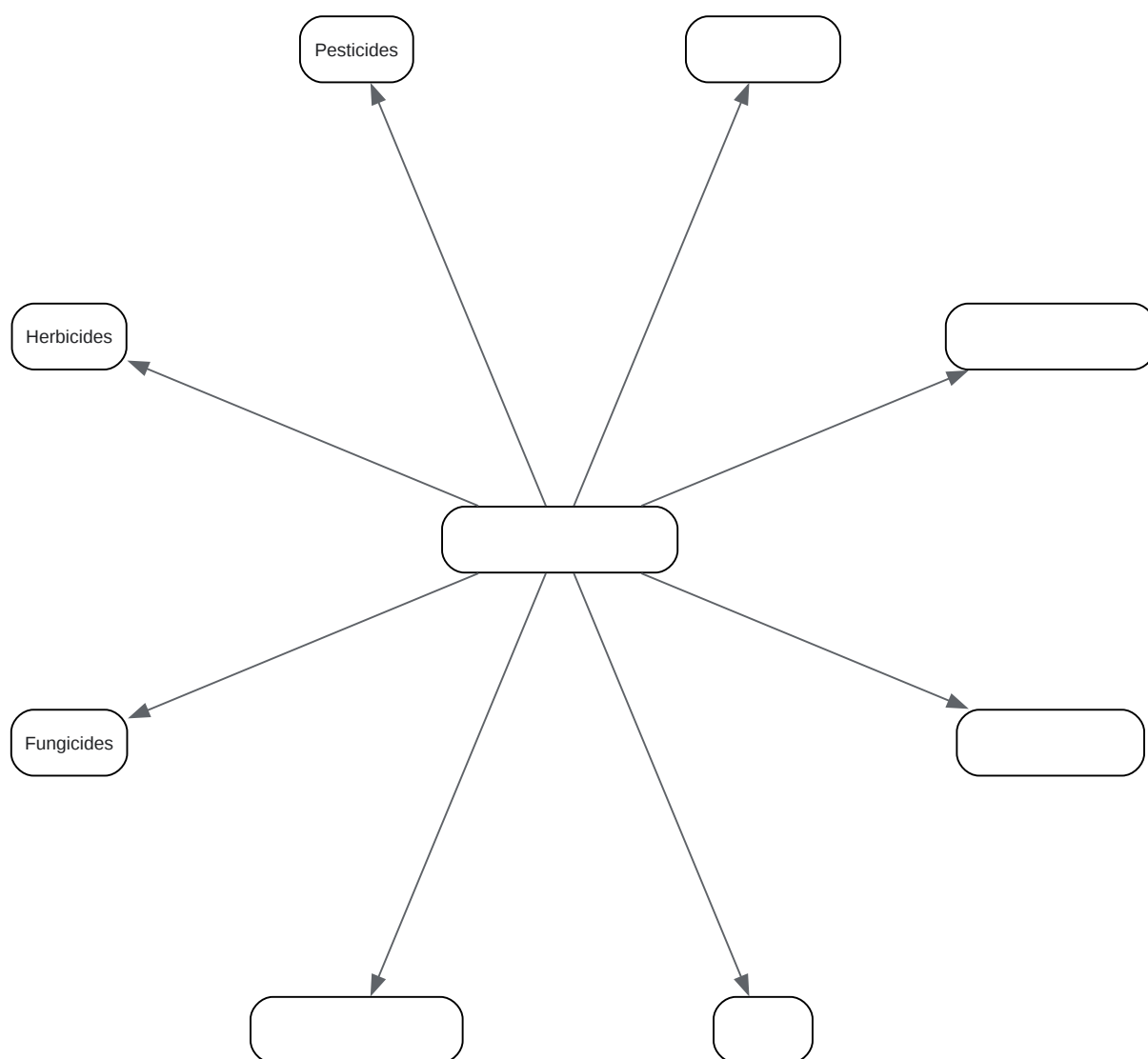
### Agrochemical Development

This intermediate is heavily utilized in the development of modern pesticides, herbicides, and fungicides. The trifluoromethyl group can increase the potency and selectivity of these agricultural chemicals.[7][2]

### Specialty Chemicals and Materials Science

Beyond life sciences, it finds applications in the synthesis of specialty chemicals, including performance polymers, dyes, and electronic materials where specific fluorinated aromatic structures are required to achieve desired thermal, optical, or electrical properties.[7]

The interconnectedness of its applications is visualized below:



[Click to download full resolution via product page](#)

Caption: Application areas of 3-(Trifluoromethyl)benzoyl chloride.

## Safety, Handling, and First Aid

3-(Trifluoromethyl)benzoyl chloride is a corrosive and hazardous substance that requires careful handling.<sup>[8]</sup>

- Hazards: It causes severe skin burns and serious eye damage.<sup>[8][9]</sup> It may also cause respiratory irritation.<sup>[9]</sup> Contact with water can liberate toxic gas.<sup>[8]</sup>
- Handling: Use only outdoors or in a well-ventilated area.<sup>[9]</sup> Wear protective gloves, protective clothing, eye protection, and face protection.<sup>[8][9]</sup> Do not breathe fumes, mist, spray, or vapors.<sup>[9]</sup> Keep the container tightly closed in a dry, cool, and well-ventilated place, preferably under an inert atmosphere.<sup>[8]</sup> It is incompatible with water, strong oxidizing agents, strong acids, strong bases, and alcohols.<sup>[8]</sup>
- First Aid:
  - Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Get immediate medical attention.<sup>[8][9]</sup>
  - Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower. Wash with plenty of soap and water. Get immediate medical attention.<sup>[8][9]</sup>
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get immediate medical attention.<sup>[8][9]</sup>
  - Ingestion: Rinse mouth. Do NOT induce vomiting. Call a physician immediately.<sup>[8][9]</sup>

## Experimental Protocol: Amide Synthesis

This protocol provides a general procedure for the acylation of an amine with 3-(Trifluoromethyl)benzoyl chloride to form an amide.

Materials:

- 3-(Trifluoromethyl)benzoyl chloride
- Primary or secondary amine



- Anhydrous aprotic solvent (e.g., dichloromethane, tetrahydrofuran)
- Tertiary amine base (e.g., triethylamine, pyridine)
- Stir plate and magnetic stir bar
- Round-bottom flask
- Dropping funnel
- Nitrogen or Argon gas supply

Procedure:

- In a clean, dry round-bottom flask under an inert atmosphere, dissolve the amine and the tertiary amine base in the anhydrous solvent.
- Cool the solution to 0 °C using an ice bath.
- Slowly add a solution of 3-(Trifluoromethyl)benzoyl chloride in the anhydrous solvent to the stirred amine solution via a dropping funnel.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours, or until the reaction is complete (monitored by TLC or LC-MS).
- Upon completion, quench the reaction by adding water or a saturated aqueous solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and extract the product with an appropriate organic solvent (e.g., ethyl acetate, dichloromethane).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by recrystallization or column chromatography to obtain the desired amide.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. Page loading... [wap.guidechem.com]
- 3. Benzoyl chloride | C<sub>6</sub>H<sub>5</sub>COCl | CID 7412 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-(Trifluoromethyl)benzoyl chloride synthesis - chemicalbook [chemicalbook.com]
- 5. 3-(Trifluoromethyl)benzoyl chloride | 2251-65-2 [chemicalbook.com]
- 6. 3-(Trifluoromethyl)benzoyl chloride [webbook.nist.gov]
- 7. nbinnco.com [nbinnco.com]
- 8. fishersci.com [fishersci.com]
- 9. synquestlabs.com [synquestlabs.com]
- To cite this document: BenchChem. ["CAS number 3855-95-6 properties"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1369908#cas-number-3855-95-6-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)